

Solubility Profile of 1,9-Nonanediol: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,9-Nonanediol

Cat. No.: B147092

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **1,9-Nonanediol** in common laboratory solvents. Due to the limited availability of precise quantitative data in publicly accessible literature, this document summarizes the existing qualitative and quantitative information and furnishes detailed experimental protocols for researchers to determine specific solubility parameters as required for their applications.

Introduction to 1,9-Nonanediol

1,9-Nonanediol, also known as nonamethylene glycol, is a linear aliphatic diol with the chemical formula $\text{HO}(\text{CH}_2)_9\text{OH}$.^[1] It is a white, crystalline solid at room temperature.^[2] Its structure, featuring a nine-carbon backbone and terminal hydroxyl groups, imparts a hydrophobic character, influencing its solubility profile.^[2] This diol serves as a versatile monomer in the synthesis of polymers such as polyesters and polyurethanes and as an intermediate in the manufacturing of various chemicals.^{[1][2]}

Solubility Data

The solubility of a compound is a critical physicochemical property, particularly in the fields of materials science and drug development, where it influences formulation, bioavailability, and reaction kinetics. The following tables summarize the available solubility data for **1,9-Nonanediol**.

Quantitative Solubility Data

Precise quantitative solubility data for **1,9-Nonanediol** in a wide range of organic solvents is not readily available in the surveyed literature. The most consistent quantitative data is for its solubility in water.

Solvent	Temperature (°C)	Solubility	Molar Solubility (mol/L)
Water	20	5.7 g/L	~0.0356
Water	20	9 g/L	~0.0562

Note: The discrepancy in reported aqueous solubility may arise from different experimental methodologies or conditions.

Qualitative Solubility Data

For many common organic solvents, only qualitative descriptions of solubility are available. These are summarized below.

Solvent	Description
Methanol	Soluble
Ethanol	Readily Soluble[1]
Acetone	Soluble[2]
Chloroform	Soluble[2]

It is generally reported that **1,9-Nonanediol** has excellent solubility in organic solvents.[3] However, for applications requiring precise concentrations, experimental determination is strongly recommended.

Experimental Protocols for Solubility Determination

For researchers requiring precise solubility data, the following established methodologies are recommended. The Shake-Flask method followed by gravimetric analysis is a widely

recognized and reliable technique for determining the equilibrium solubility of a solid compound in a liquid solvent.

Shake-Flask Method for Achieving Equilibrium

The objective of this protocol is to create a saturated solution of **1,9-Nonanediol** in the solvent of interest, ensuring that the system has reached thermodynamic equilibrium.

Materials:

- **1,9-Nonanediol** (solid)
- Solvent of interest
- Erlenmeyer flasks with stoppers or screw-cap vials
- Orbital shaker or magnetic stirrer with stir bars
- Temperature-controlled environment (e.g., incubator, water bath)

Procedure:

- **Preparation:** Add an excess amount of solid **1,9-Nonanediol** to a flask or vial containing a known volume of the solvent. The presence of undissolved solid is crucial to ensure saturation.
- **Equilibration:** Seal the container to prevent solvent evaporation. Place the container in a temperature-controlled orbital shaker or on a magnetic stirrer.
- **Agitation:** Agitate the mixture at a constant speed for a predetermined period (typically 24-72 hours) to facilitate the dissolution process and reach equilibrium. The time required to reach equilibrium can vary and should be determined experimentally by analyzing samples at different time points until the concentration of the solute in the supernatant remains constant.
- **Phase Separation:** Once equilibrium is assumed to be reached, cease agitation and allow the undissolved solid to sediment. For finer suspensions, centrifugation or filtration using a chemically inert filter (e.g., PTFE syringe filter) with a pore size of 0.45 µm or smaller is necessary to separate the solid phase from the saturated liquid phase.

Gravimetric Analysis of the Saturated Solution

This method determines the concentration of the solute in the saturated solution by evaporating the solvent and weighing the remaining solid.

Materials:

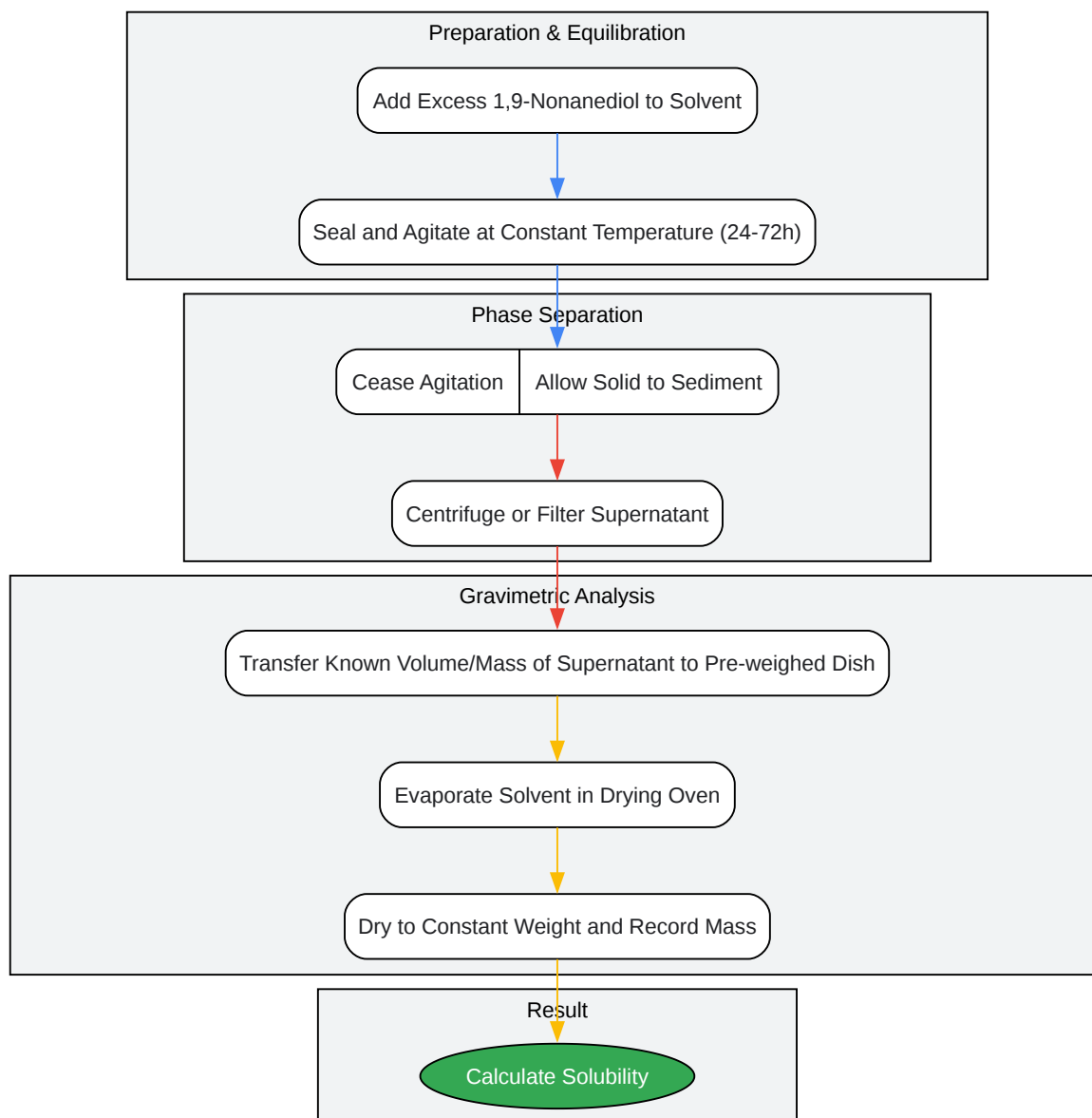
- Saturated solution of **1,9-Nonanediol** (from the shake-flask method)
- Pre-weighed evaporation dish or beaker
- Analytical balance
- Drying oven

Procedure:

- Sampling: Carefully transfer a known volume or mass of the clear supernatant (the saturated solution) into a pre-weighed evaporation dish.
- Evaporation: Place the evaporation dish in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the **1,9-Nonanediol**. The boiling point of the solvent and the melting point of **1,9-Nonanediol** should be considered when setting the oven temperature.
- Drying to a Constant Weight: After the solvent has completely evaporated, continue to dry the dish in the oven until a constant weight of the solid residue is achieved. This is confirmed by repeated weighing after cooling the dish in a desiccator until the mass no longer changes.
- Calculation: The solubility can be calculated as follows:
 - Mass of dissolved **1,9-Nonanediol** = (Mass of dish + solid residue) - (Mass of empty dish)
 - Solubility (g/L) = (Mass of dissolved **1,9-Nonanediol** in g) / (Volume of supernatant in L)
 - Solubility (g/100 g solvent) = [(Mass of dissolved **1,9-Nonanediol** in g) / (Mass of solvent in g)] x 100

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of the solubility of **1,9-Nonanediol**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for determining the solubility of **1,9-Nonanediol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,9-Nonanediol - Wikipedia [en.wikipedia.org]
- 2. 1,9-Nonanediol [intersurfchem.net]
- 3. nbino.com [nbino.com]
- To cite this document: BenchChem. [Solubility Profile of 1,9-Nonanediol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147092#solubility-of-1-9-nonanediol-in-common-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com